

An In-depth Technical Guide to Ethyl Citronellate

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: ethyl citronellate

Cat. No.: B1614930

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CAS Number: 26728-44-9

This technical guide provides a comprehensive overview of **ethyl citronellate**, a key fragrance and flavor compound. It is intended for researchers, scientists, and professionals in drug development and the chemical industry. This document details its chemical and physical properties, safety information, a representative synthesis protocol, and its primary applications.

Chemical and Physical Properties

Ethyl citronellate is a colorless liquid with a characteristic fruity and rosy odor.^[1] It is the ethyl ester of citronellic acid. The key quantitative properties of **ethyl citronellate** are summarized in the table below for easy reference and comparison.

Property	Value	Reference
CAS Number	26728-44-9	[1]
Molecular Formula	C12H22O2	[1]
Molecular Weight	198.30 g/mol	[1]
Appearance	Colorless liquid	
Odor	Fruity, dry, dusty, citrus, licorice, rose, spicy, fennel	[1]
Boiling Point	Not available	
Flash Point	103.89 °C (219.00 °F)	[1]
Specific Gravity	0.8860 to 0.8940 @ 25 °C	[1]
Refractive Index	1.4360 to 1.4430 @ 20 °C	[1]
Solubility	Soluble in alcohol; insoluble in water.	

Safety Information

A comprehensive GHS classification for pure **ethyl citronellate** is not consistently available in public databases. Several sources indicate that GHS hazard data has not been thoroughly established. Therefore, it is recommended to handle **ethyl citronellate** with the standard care and personal protective equipment (PPE) appropriate for handling organic esters in a laboratory setting. This includes, but is not limited to, the use of safety glasses, gloves, and a lab coat. Work should be conducted in a well-ventilated area or under a fume hood.

Experimental Protocols: Synthesis of Ethyl Citronellate via Fischer Esterification

The primary method for synthesizing **ethyl citronellate** is the Fischer esterification of citronellic acid with ethanol in the presence of an acid catalyst. While a specific, peer-reviewed protocol for **ethyl citronellate** is not readily available, the following is a representative procedure adapted from standard Fischer esterification methods.

Objective: To synthesize **ethyl citronellate** from citronellic acid and ethanol.

Materials:

- Citronellic acid
- Absolute ethanol (large excess)
- Concentrated sulfuric acid (catalyst)
- Saturated sodium bicarbonate solution
- Saturated sodium chloride solution (brine)
- Anhydrous magnesium sulfate
- Diethyl ether (or other suitable extraction solvent)

Equipment:

- Round-bottom flask
- Reflux condenser
- Heating mantle
- Separatory funnel
- Beakers and Erlenmeyer flasks
- Rotary evaporator

Procedure:

- In a round-bottom flask, combine citronellic acid with a 5- to 10-fold molar excess of absolute ethanol.
- Slowly and carefully add a catalytic amount of concentrated sulfuric acid to the mixture while stirring.

- Attach a reflux condenser and heat the mixture to a gentle reflux for 2-4 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- After the reaction is complete, allow the mixture to cool to room temperature.
- Remove the excess ethanol using a rotary evaporator.
- Dissolve the residue in diethyl ether and transfer it to a separatory funnel.
- Wash the organic layer sequentially with water, saturated sodium bicarbonate solution (to neutralize the acid catalyst), and finally with brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the filtrate using a rotary evaporator to yield crude **ethyl citronellate**.
- The crude product can be further purified by vacuum distillation if necessary.

Applications

The primary application of **ethyl citronellate** is in the fragrance and flavor industry.^[1] Its pleasant fruity and rosy aroma makes it a valuable component in the formulation of perfumes, cosmetics, soaps, and other personal care products. It is also used as a flavoring agent in some food products.

Biological Activity and Signaling Pathways

There is currently a lack of significant peer-reviewed data on the specific biological activities or involvement in signaling pathways of pure **ethyl citronellate**. While some studies have investigated the antimicrobial or other biological properties of essential oils or plant extracts that may contain various esters, these findings cannot be directly attributed to **ethyl citronellate** without further specific research. As such, its primary role remains that of a fragrance and flavor compound.

Visualizations

Synthesis Workflow for Ethyl Citronellate

The following diagram illustrates the experimental workflow for the synthesis of **ethyl citronellate** via Fischer esterification.

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References

- 1. ethyl citronellate, 26728-44-9 [thegoodscentscopy.com]
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Phone: (601) 213-4426

Email: info@benchchem.com

